

handling and storage procedures for potassium tetraperoxochromate

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Compound of Interest

Compound Name: *potassium tetraperoxochromate*

Cat. No.: *B1173445*

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Application Notes and Protocols: Potassium Tetraperoxochromate

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed procedures for the safe handling, storage, and use of **potassium tetraperoxochromate** ($K_3[Cr(O_2)_4]$). Researchers must adhere to these protocols to mitigate the significant risks associated with this highly reactive and explosive compound.

Physicochemical and Hazard Properties

Potassium tetraperoxochromate is a red-brown crystalline solid.^{[1][2]} It is notable for containing chromium in the rare +5 oxidation state.^[2] The compound is sparingly soluble in water and is reported to be insoluble in ethanol and diethyl ether.^[1] The solid is not hygroscopic and can be stored for extended periods if kept dry.^[3]

Table 1: Physical and Chemical Properties of **Potassium Tetraperoxochromate**

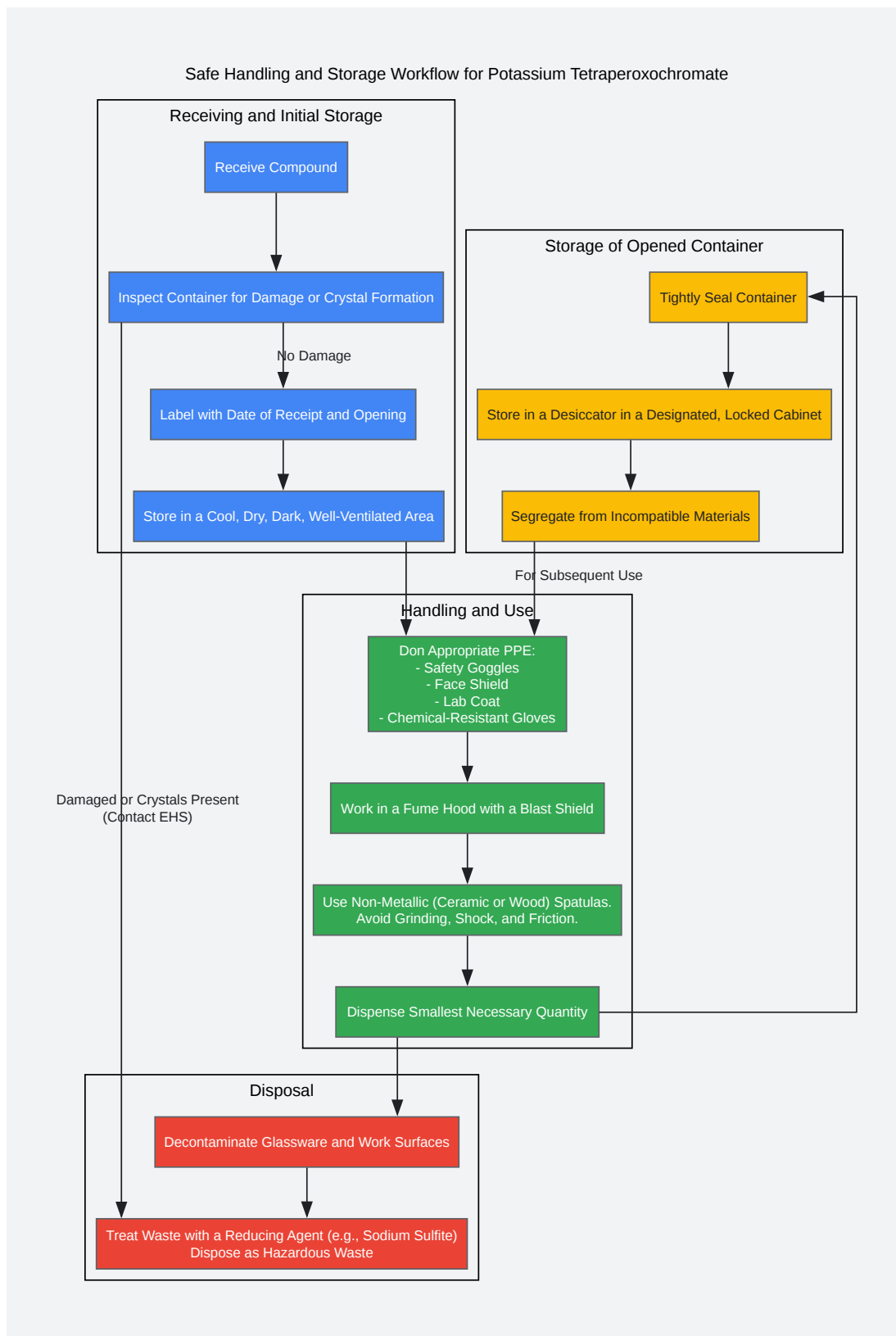
Property	Value	Source(s)
Chemical Formula	$\text{K}_3[\text{Cr}(\text{O}_2)_4]$	[1][2]
Molar Mass	297.286 g/mol	[4]
Appearance	Red-brown to dark brown crystalline solid	[1][2]
Solubility in Water	Sparingly soluble	[1][3][5]
Solubility in Organic Solvents	Insoluble in ethanol and diethyl ether	[1]
Stability	Stable in alkaline environments; decomposes in neutral or acidic solutions.	[6]

Table 2: Hazard Profile of **Potassium Tetraperoxochromate**

Hazard	Description	Source(s)
Explosive	Explodes upon heating. Sensitive to shock and friction.	[1]
Decomposition Temperature	70 °C (158 °F)	[4]
Incompatibilities	Strong reducing agents (e.g., aluminum, sulfur, red phosphorus), combustible materials, organic substances.	[1][7]
Health Hazards	Strong irritant and corrosive. Toxic and likely a carcinogen, similar to other hexavalent chromium compounds.	[1][5]

Safe Handling and Storage Workflow

The following workflow diagram outlines the critical decision points and procedures for the safe handling and storage of **potassium tetraperoxochromate**.



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Caption: Workflow for safe handling and storage of **potassium tetraperoxochromate**.

Experimental Protocols

Synthesis of Potassium Tetraperoxochromate

This protocol is adapted from established laboratory procedures.^{[1][5]} All operations must be performed in a fume hood, and the reaction should be conducted behind a blast shield.

Materials:

- Potassium dichromate ($K_2Cr_2O_7$) or Potassium chromate (K_2CrO_4)
- Potassium hydroxide (KOH)
- 30% Hydrogen peroxide (H_2O_2)
- Distilled water
- Ethanol (96%)
- Diethyl ether (optional)
- Ice bath

Equipment:

- Beakers
- Erlenmeyer flask
- Stirring rod (Teflon or ceramic)
- Filtration apparatus (Büchner funnel, filter paper)
- Petri dish or watch glass

Procedure:

- Preparation of Alkaline Chromate Solution:
 - In a beaker, dissolve 5 grams of potassium dichromate and 5 grams of potassium hydroxide in 20 mL of cold distilled water.
 - Stir the mixture with a clean glass rod. The dissolution of potassium hydroxide is exothermic, so allow the solution to cool.
 - Once dissolved, add more distilled water to bring the total volume to approximately 30 mL. The solution should be a clear, deep yellow.
 - Cool this solution in an ice bath to at or below 0 °C.[6]
- Preparation of Hydrogen Peroxide Solution:
 - In a separate beaker, prepare a 15% hydrogen peroxide solution by mixing 20 mL of 30% hydrogen peroxide with 20 mL of distilled water.
 - Cool this solution in an ice bath.
- Reaction:
 - Place the beaker containing the alkaline chromate solution in a larger beaker filled with an ice-water slurry to maintain a low temperature.
 - Slowly, and with gentle stirring, add the cold 15% hydrogen peroxide solution dropwise to the alkaline chromate solution. The solution will darken to a red-brown color.
 - Maintain the temperature at or below 0 °C throughout the addition, as the reaction is exothermic.
- Crystallization:
 - Once the addition is complete, leave the reaction mixture in the ice bath or a refrigerator for at least two hours to allow for the precipitation of dark red-brown crystals of **potassium tetraperoxochromate**.
- Isolation and Washing:

- Carefully decant the supernatant liquid from the crystals.
- Wash the crystals twice with small portions (approx. 7 mL each) of ice-cold distilled water. Swirl gently and decant the wash water.
- Wash the crystals twice with small portions (approx. 7 mL each) of cold ethanol.
- (Optional) A final wash with diethyl ether can be performed to facilitate drying.^[1]
- Drying:
 - Transfer the washed crystals to a filter paper to absorb excess solvent.
 - Spread the crystals on a watch glass or petri dish and allow them to air dry in a fume hood. Do not heat to dry.

Storage Procedures

- Store **potassium tetraperoxochromate** in a tightly sealed, clearly labeled container.
- The storage area must be cool, dry, dark, and well-ventilated.^[7]
- Store in a locked, dedicated cabinet away from incompatible materials, especially reducing agents, organic compounds, and acids.^{[1][7]}
- Do not use glass containers with ground glass stoppers or screw caps that could cause friction upon opening. Polyethylene containers with screw tops are a safer alternative.^[8]

Disposal Procedures

- All waste containing **potassium tetraperoxochromate** must be treated as hazardous.
- To neutralize, cautiously add a reducing agent solution (e.g., sodium sulfite) to a dilute aqueous suspension of the compound until the red-brown color disappears and a green solution of chromium(III) is formed. This should be done in a fume hood with appropriate personal protective equipment.

- Dispose of the neutralized waste in accordance with local, state, and federal regulations for hazardous waste.[1]

Emergency Procedures

- Spills: In the event of a small spill, carefully sweep the solid material, avoiding dust generation. Place it in a container for hazardous waste disposal. Decontaminate the area with a reducing agent solution followed by washing with soap and water. For larger spills, evacuate the area and contact emergency services.
- Fire: In case of fire, use a water spray to cool surrounding containers. Do not use dry chemical extinguishers. Firefighters should wear self-contained breathing apparatus.
- Personal Exposure:
 - Skin Contact: Immediately wash the affected area with copious amounts of soap and water.
 - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.
 - Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek medical attention.
 - Ingestion: Do not induce vomiting. Rinse mouth with water and seek immediate medical attention.

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